

An In-depth Technical Guide to the Chemical Structure and Synthesis of Etilefrine

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Compound of Interest

Compound Name: Etilefrine

Cat. No.: B15619400

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Abstract

Etilefrine is a sympathomimetic amine used clinically for the treatment of orthostatic hypotension. This technical guide provides a detailed overview of its chemical structure and a comprehensive examination of its chemical synthesis. The document outlines a common synthetic route, including detailed experimental protocols, and presents key chemical data in a structured format. Furthermore, a visualization of the synthesis pathway is provided to facilitate a clear understanding of the process.

Chemical Structure of Etilefrine

Etilefrine, chemically known as (±)-1-(3-hydroxyphenyl)-2-(ethylamino)ethanol, is a synthetic adrenergic agonist. Its structure features a catecholamine-like framework, which is crucial for its pharmacological activity. The hydrochloride salt is the common pharmaceutical formulation.

Table 1: Chemical and Physical Properties of **Etilefrine** Hydrochloride

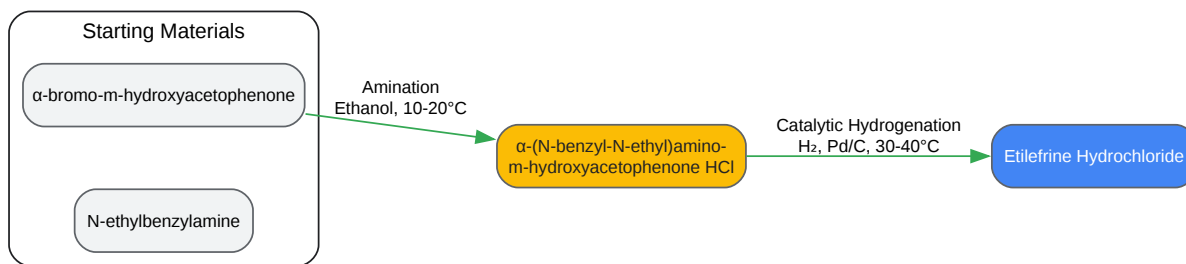
Property	Value	Reference
IUPAC Name	3-[2-(ethylamino)-1-hydroxyethyl]phenol;hydrochloride	[1][2]
Molecular Formula	C ₁₀ H ₁₆ ClNO ₂	[2]
Molecular Weight	217.69 g/mol	[2]
CAS Number	943-17-9	[2]
Appearance	White crystalline powder	[3]
Solubility	Very soluble in water, freely soluble in ethanol	[3]
Melting Point	Approximately 121 °C	[4]
SMILES	<chem>CCNCC(C1=CC(=CC=C1)O)O.Cl</chem>	[2]
InChIKey	KTNROWWHOBZQGK-UHFFFAOYSA-N	[2]

Synthesis of Etilefrine Hydrochloride

A common and effective method for the synthesis of **Etilefrine** hydrochloride involves a two-step process starting from α -bromo-m-hydroxyacetophenone. The synthesis pathway is outlined below.

Synthesis Pathway

The synthesis proceeds via two key transformations: an amination reaction followed by a catalytic hydrogenation to reduce the ketone and effect debenzylation.



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